

Handling and storage guidelines for SG2057 compound

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Compound of Interest

Compound Name: SG2057

Cat. No.: B1681650

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Application Notes and Protocols: SG2057 Compound

For Researchers, Scientists, and Drug Development Professionals

1. Introduction

SG2057 is a potent, pentyldioxy-linked pyrrolobenzodiazepine (PBD) dimer with significant antitumor activity.^[1] It functions as a DNA minor groove binding agent, inducing both interstrand and intrastrand DNA cross-links, which ultimately leads to cell death.^{[1][2]} With a mean GI50 of 212 pM across a panel of human tumor cell lines, **SG2057** is a highly cytotoxic compound requiring careful handling and storage to ensure its stability, efficacy, and the safety of laboratory personnel.^{[2][3]} These application notes provide detailed guidelines for the proper handling and storage of **SG2057**.

2. Compound Information

Property	Value
CAS Number	260417-62-7[1][2]
Chemical Formula	C33H36N4O6[1]
Molecular Weight	584.66 g/mol [1]
Appearance	Not specified in provided results

3. Handling and Storage Guidelines

Proper handling and storage are critical for maintaining the integrity of **SG2057** and ensuring user safety.

3.1. Shipping and Receiving

SG2057 is typically shipped at ambient temperature as a non-hazardous chemical and is stable for several weeks under normal shipping conditions.[1] Upon receipt, the vial should be inspected for any damage.

3.2. Storage Conditions

The recommended storage conditions for **SG2057** are summarized in the table below.

Form	Condition	Temperature	Duration	Special Instructions
Solid	Short-term	0 - 4 °C	Days to weeks	Keep dry and dark.[1]
Long-term	-20 °C	Months to years	Keep dry and dark.[1]	
Stock Solution	Long-term	-80 °C	Up to 6 months	Stored under nitrogen.[2]
Short-term	-20 °C	Up to 1 month	Stored under nitrogen.[2]	

WARNING: This product is for research use only and is not intended for human or veterinary use.[1]

4. Experimental Protocols

4.1. Preparation of Stock Solutions

To prevent degradation from repeated freeze-thaw cycles, it is recommended to prepare aliquots of the stock solution.[2] The following protocols can be used to prepare **SG2057** for in vivo studies.

Protocol 1: Aqueous Formulation[2]

- Add solvents in the following order:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- This protocol should yield a clear solution with a solubility of at least 2.5 mg/mL (4.28 mM).[2]

Protocol 2: Oil-based Formulation[2]

- Add solvents in the following order:
 - 10% DMSO
 - 90% Corn Oil
- This protocol should also yield a clear solution with a solubility of at least 2.5 mg/mL (4.28 mM).[2]

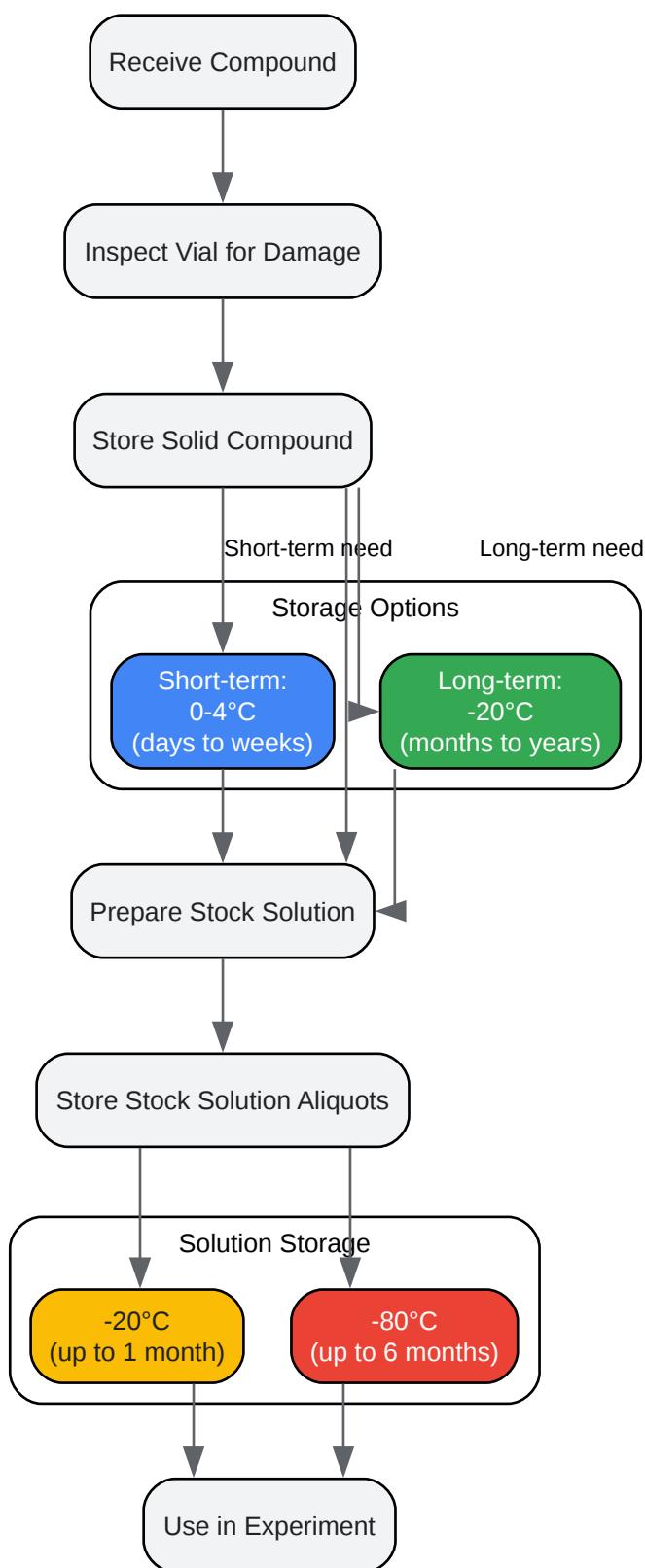
Note: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[2]

5. Safety Precautions

SG2057 is a highly potent cytotoxic agent.^[3] Despite one Safety Data Sheet classifying a product with a matching number as "Not a hazardous substance or mixture," it is crucial to handle this compound with extreme care in a laboratory setting designed for potent compounds.^[4] Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. All handling of the solid compound and concentrated solutions should be performed in a chemical fume hood.

6. Visualized Workflows

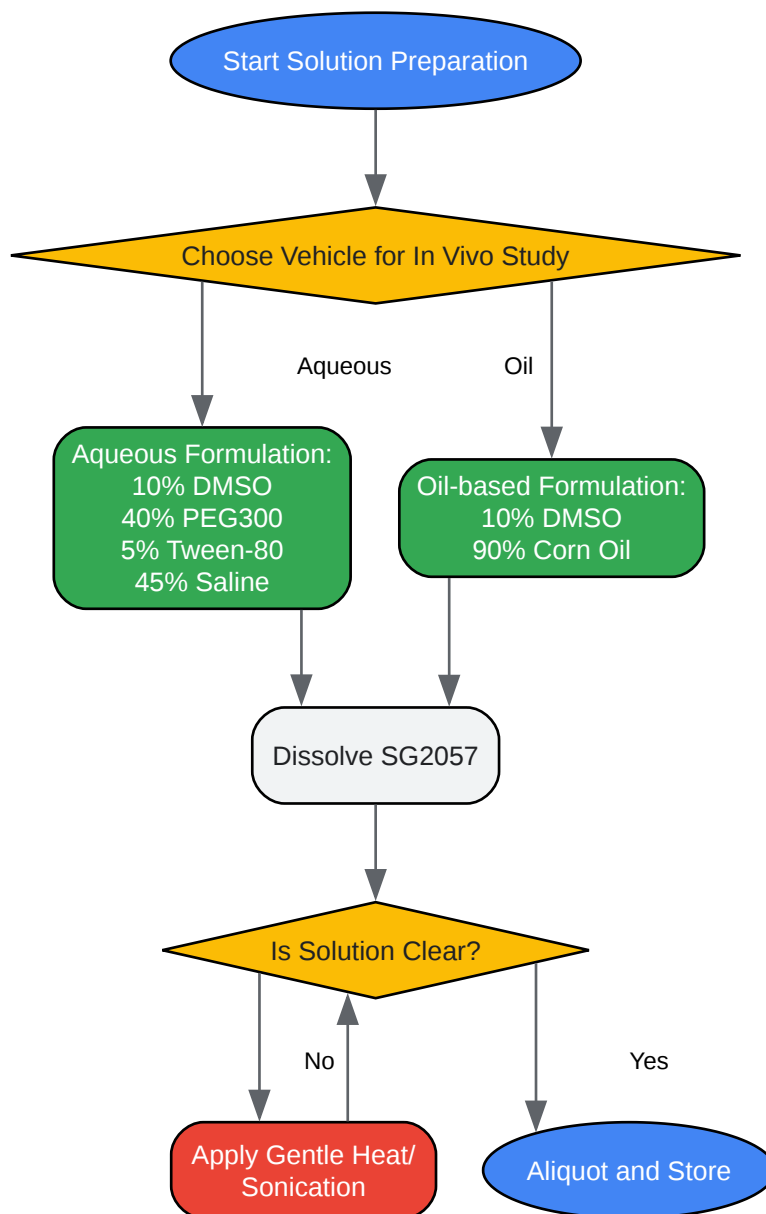
6.1. Handling and Storage Workflow



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Caption: Workflow for receiving, storing, and preparing **SG2057**.

6.2. Solution Preparation Decision Tree



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Caption: Decision tree for preparing **SG2057** stock solutions.

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